

AZ10606120 dihydrochloride solubility in DMSO and water

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Compound of Interest

Compound Name: AZ10606120 dihydrochloride

Cat. No.: B1665886

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AZ10606120 Dihydrochloride Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **AZ10606120 dihydrochloride**. Below you will find solubility data, troubleshooting guides for common experimental issues, and a diagram illustrating a typical cell viability workflow.

Solubility Data

The solubility of **AZ10606120 dihydrochloride** can vary slightly between batches and is influenced by factors such as the purity of the solvent and temperature. The following table summarizes the reported solubility in DMSO and water.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	8.33 - 99 mg/mL	16.81 - 199.8 mM	Sonication may be required. Use of fresh, non-hygroscopic DMSO is recommended as absorbed moisture can reduce solubility. [1] [2]
Water	2 - 17 mg/mL	4.04 - 25 mM	Sonication is often necessary to achieve complete dissolution. [1] [2]

Note: The molecular weight of **AZ10606120 dihydrochloride** is 495.48 g/mol .[\[3\]](#)[\[4\]](#)

Frequently Asked Questions (FAQs) and Troubleshooting

This section addresses common questions and challenges encountered when working with **AZ10606120 dihydrochloride**.

Q1: My **AZ10606120 dihydrochloride** is not fully dissolving in water. What can I do?

A1: Difficulty dissolving **AZ10606120 dihydrochloride** in aqueous solutions is a common issue. Here are a few troubleshooting steps:

- Sonication: As recommended by several suppliers, using an ultrasonic bath can aid in dissolution.[\[1\]](#)[\[5\]](#)
- Warming: Gently warming the solution may improve solubility, but be cautious of potential degradation at higher temperatures.

- **pH Adjustment:** The solubility of amine-containing compounds like AZ10606120 can be pH-dependent. Adjusting the pH of the aqueous buffer may enhance solubility.
- **Fresh Solvent:** Always use freshly prepared, high-purity water.

Q2: I'm observing precipitation of the compound after diluting my DMSO stock solution into an aqueous buffer (e.g., PBS). How can I prevent this?

A2: This is a common problem when diluting a high-concentration DMSO stock into an aqueous medium. **AZ10606120 dihydrochloride** is noted to be insoluble in PBS.[\[2\]](#) To mitigate this:

- **Lower the Final DMSO Concentration:** Aim for a final DMSO concentration in your working solution that is as low as possible, typically well below 1%, to maintain the compound's solubility.
- **Stepwise Dilution:** Instead of a single large dilution, try a serial dilution approach.
- **Pre-warm the Aqueous Buffer:** Having the aqueous buffer at a slightly elevated temperature (e.g., 37°C) before adding the DMSO stock can sometimes help.
- **Vortexing During Addition:** Add the DMSO stock to the aqueous buffer while vortexing to ensure rapid and uniform mixing.

Q3: What is the recommended storage condition for **AZ10606120 dihydrochloride** solutions?

A3: For stock solutions prepared in a solvent, it is recommended to aliquot and store them at -20°C for up to one month or at -80°C for up to six months.[\[1\]](#) This practice helps to prevent degradation from repeated freeze-thaw cycles.[\[1\]](#) The powdered form should be stored desiccated at room temperature.[\[3\]](#)[\[4\]](#)

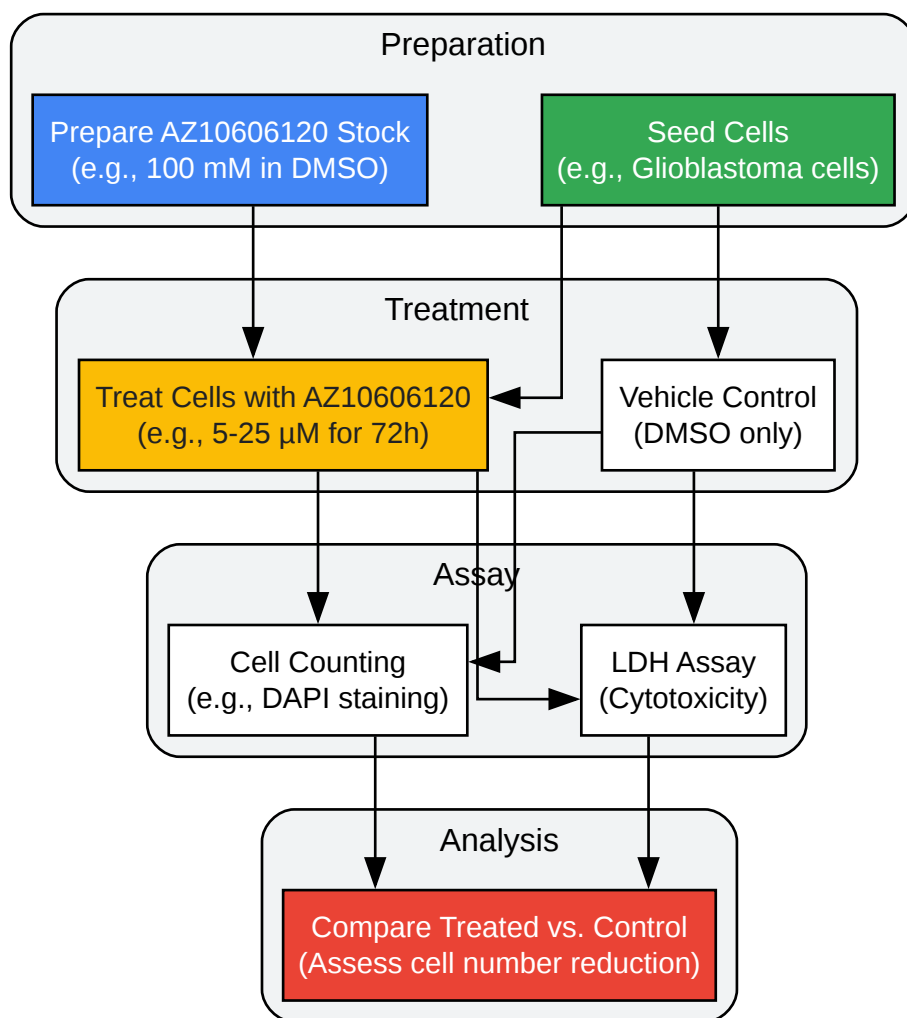
Q4: Can I use **AZ10606120 dihydrochloride** directly in my cell culture medium?

A4: Yes, but it's crucial to ensure the final concentration of the solvent (e.g., DMSO) is not toxic to your cells. Always include a vehicle control (medium with the same final concentration of DMSO without the compound) in your experiments to account for any solvent effects. For

aqueous stock solutions, sterile filter the solution using a 0.22 μm filter before adding it to your cell culture.[1]

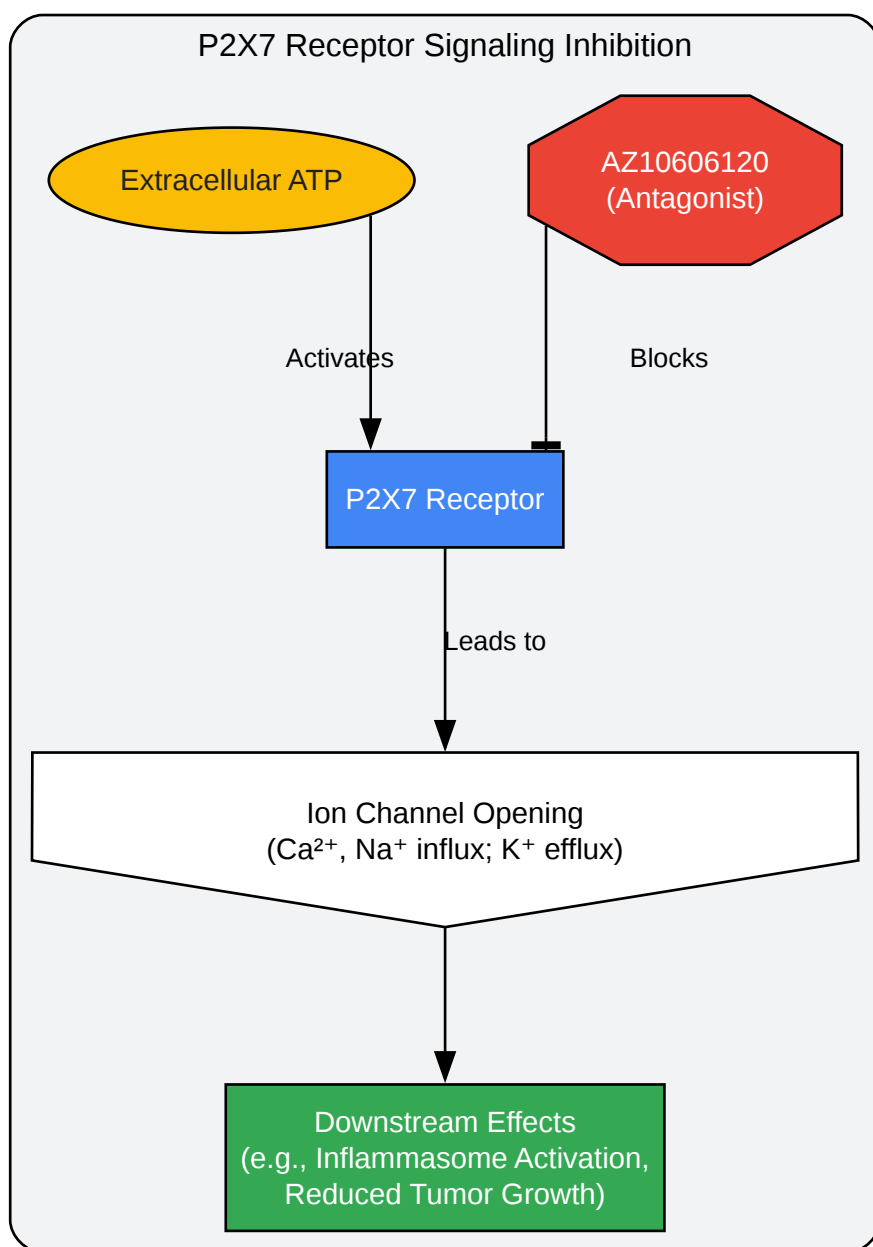
Experimental Workflow and Signaling Pathway

AZ10606120 dihydrochloride is a potent and selective antagonist of the P2X7 receptor (P2X7R).[1][2][3] This receptor is an ATP-gated ion channel involved in various cellular processes, including inflammation and cell death.[6] The following diagrams illustrate a typical experimental workflow to assess the effect of AZ10606120 on cell viability and its mechanism of action.



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Caption: Workflow for assessing AZ10606120's effect on cell viability.



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Caption: AZ10606120 blocks P2X7R signaling.

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